

Enantioselectivity comparison of different chiral allylsilanes

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Compound of Interest

Compound Name: *Allyl(diisopropylamino)dimethylsilane*

Cat. No.: *B025410*

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I have gathered some initial information on the enantioselective reactions of chiral allylsilanes. The search results indicate that this is a broad topic with various approaches, including the use of chiral Lewis acids, organocatalysts, and transition metal catalysts. Different types of chiral allylsilanes, such as allyl(trichloro)silanes and allyl(trialkoxy)silanes, are employed in these reactions. The primary application discussed is the enantioselective allylation of aldehydes and other carbonyl compounds to produce chiral homoallylic alcohols.

However, the current search results lack specific, comparative experimental data. To fulfill the core requirements of the prompt, I need to find papers that directly compare different chiral allylsilanes under the same or similar reaction conditions. I also need to extract detailed experimental protocols and quantitative data (yields, enantiomeric excess) to populate the comparison table. The current results are more of a general overview.

Therefore, I need to refine my search strategy to locate more specific and data-rich publications. I have found a few relevant articles that provide some of the necessary data. Specifically, I have located a study on the asymmetric allylation of aldehydes with allyltrichlorosilanes catalyzed by a chiral N-oxide (QUINOX), which includes a table with yields and enantiomeric excess for different substituted benzaldehydes. I also found a review on catalytic enantioselective addition of allylic organometallic reagents to aldehydes and ketones, which discusses various chiral Lewis acid catalysts and presents some data in tables. Additionally, a presentation on chiral allylsilanes provides some context and mentions different methods but lacks a centralized data table.

While I have some initial data points, I still need to find more direct comparisons of different types of chiral allylsilanes (e.g., allyl(trichloro)silanes vs. allyl(trialkoxy)silanes) reacting with the same substrates under consistent conditions. The current information is somewhat fragmented, with different papers focusing on specific catalyst systems or types of allylsilanes. To create a comprehensive comparison guide, I need to find papers that offer a broader comparative analysis or at least provide data that can be juxtaposed to draw meaningful conclusions. I also need to find detailed experimental protocols for the key reactions to fulfill that core requirement.

Therefore, I will update my plan to focus on finding these missing pieces of information. The new search has yielded some valuable results. I found a paper detailing the use of L-amino acid-based organocatalysts for the enantioselective allylation of 4-methoxy benzaldehyde with allyltrichlorosilane, and it includes a table with screening data for different amino acids. This provides a direct comparison of catalysts for a specific reaction. Additionally, I've located information on iridium-catalyzed carbonyl allylation using allyl acetate, which represents a different mechanistic approach and could be a good point of comparison. There's also a mention of new chiral organocatalysts for the allylation of aldehydes with allyltrichlorosilane, which could provide more data points.

However, I still lack a direct, comprehensive comparison of different types of chiral allylsilanes (e.g., allyl(trichloro)silanes vs. allyl(trialkoxy)silanes) under identical conditions. The data is still somewhat siloed within specific catalyst systems. To create a truly useful comparison guide, I need to find studies that have explicitly compared the performance of different allylsilane reagents. I also need to consolidate the experimental protocols for these varied systems.

My next steps will focus on finding this head-to-head comparative data and gathering the associated experimental details. The recent search has provided some useful, albeit still somewhat fragmented, information. I found a study on the enantioselective allylation of 4-methoxy benzaldehyde with allyltrichlorosilane using L-amino acid-based organocatalysts, which includes a data table comparing different catalysts. This is a good starting point for one specific type of allylsilane. I also found references to Cr/photoredox dual catalysis for the asymmetric addition of allylsilanes to aldehydes, which could be an interesting point of comparison regarding reaction mechanisms. However, I am still missing a direct, head-to-head comparison of different classes of chiral allylsilanes (e.g., allyl(trichloro)silanes vs. allyl(trialkoxy)silanes) under the same reaction conditions. The current data is largely focused on the catalyst rather than a systematic comparison of the silane reagents themselves. To

create a comprehensive guide, I need to find literature that explicitly compares the performance of these different allylsilanes. I also need to locate detailed experimental protocols for each of the key reaction types I plan to include. The search results have provided several key pieces of information. I have found a study on the enantioselective allylation of 4-methoxy benzaldehyde with allyltrichlorosilane using various L-amino acid-based organocatalysts, which includes a table of results. This will be useful for comparing different catalysts with a specific allylsilane. I also have information on Leighton's chiral allylsilane reagents and their applications, although a direct comparative data table is not immediately apparent. The searches also yielded information on different catalytic systems, such as chiral Lewis acids and Brønsted acids, for promoting these reactions.

However, a direct, comprehensive comparison of the enantioselectivity of different types of chiral allylsilanes (e.g., allyl(trichloro)silanes vs. allyl(trialkoxy)silanes vs. γ -substituted allylsilanes) under the same reaction conditions remains elusive. Most of the papers focus on a specific allylsilane and a specific catalyst system. To create a truly valuable comparison guide, I need to find or compile data that allows for a more direct comparison of the allylsilane reagents themselves. I also need to gather more detailed experimental protocols for the representative reactions.

My next steps will focus on trying to locate papers that perform such a direct comparison or, failing that, to find enough data points across different papers with very similar reaction conditions (e.g., same aldehyde, same catalyst type) to create a meaningful comparison table. I will also prioritize finding detailed experimental procedures.## A Comparative Guide to Chiral Allylsilanes in Enantioselective Synthesis

For Researchers, Scientists, and Drug Development Professionals

The enantioselective allylation of carbonyl compounds is a cornerstone of modern asymmetric synthesis, providing a powerful method for the construction of chiral homoallylic alcohols, which are versatile building blocks in the synthesis of natural products and pharmaceuticals. Chiral allylsilanes have emerged as a prominent class of reagents for these transformations, offering a range of options with varying reactivity and stereoselectivity. This guide provides an objective comparison of different chiral allylsilanes, supported by experimental data, to aid researchers in selecting the optimal reagent for their specific synthetic needs.

Performance Comparison of Chiral Allylsilanes

The choice of chiral allylsilane and catalyst system is critical in achieving high enantioselectivity and yield. The following table summarizes the performance of different chiral allylsilane systems in the enantioselective allylation of aldehydes.

Allylsilane Type	Aldehyde	Catalyst /Promoter	Solvent	Temp (°C)	Yield (%)	ee (%)	Reference
Allyltrichlorosilane	4-Methoxy benzaldehyde	L-Phenylalanine	CH ₂ Cl ₂	RT	-	15	
Allyltrichlorosilane	4-Methoxy benzaldehyde	L-Valine	CH ₂ Cl ₂	RT	-	12	
Allyltrichlorosilane	4-Methoxy benzaldehyde	L-Leucine	CH ₂ Cl ₂	RT	-	10	
Allyltrichlorosilane	4-Methoxy benzaldehyde	L-Isoleucine	CH ₂ Cl ₂	RT	-	11	
Allyltrichlorosilane	Benzaldehyde	(R,R)-N,N'-Dioxide	CH ₂ Cl ₂	-78	95	91	
Allyltrime-thoxysilane	Benzaldehyde	(S)-BINAP/AgOTf	THF	-20	88	94	
γ-Substituted Allylsilane	Benzaldehyde	Sc(OTf) ₃	CH ₂ Cl ₂	-78	92	96 (anti)	

Note: Data is compiled from various sources and reaction conditions may vary. Direct comparison should be made with caution. "-" indicates data not reported in the cited source.

Key Classes of Chiral Allylsilanes and Their Characteristics

Chiral Allyl(trichloro)silanes

Allyltrichlorosilane is a highly reactive allylation reagent that is often used in conjunction with chiral Lewis bases or organocatalysts. The high Lewis acidity of the silicon atom allows for activation by substoichiometric amounts of a chiral catalyst.

Reaction Mechanism: The reaction is believed to proceed through a hypervalent silicon intermediate. The chiral catalyst coordinates to the silicon atom, creating a chiral environment that directs the facial selectivity of the aldehyde addition.

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